

Melting point and boiling point of Methyl 3,5-dimethoxybenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3,5-dimethoxybenzoate

Cat. No.: B1584991

[Get Quote](#)

An In-depth Technical Guide on the Physical Properties of **Methyl 3,5-dimethoxybenzoate**

This guide provides a detailed overview of the melting and boiling points of **Methyl 3,5-dimethoxybenzoate**, targeting researchers, scientists, and professionals in drug development. It includes precise data, experimental methodologies, and a workflow visualization to facilitate a comprehensive understanding of these fundamental physical properties.

Physicochemical Data of Methyl 3,5-dimethoxybenzoate

Methyl 3,5-dimethoxybenzoate is a benzoate analogue utilized in organic synthesis.^[1] Its key physical properties, the melting and boiling points, are crucial for its characterization, handling, and application in various chemical processes.

Quantitative Data Summary

The melting and boiling points of **Methyl 3,5-dimethoxybenzoate** are summarized in the table below. These values have been consistently reported across various chemical suppliers and databases.

Property	Value	References
Melting Point	42-43 °C	[1]
40.0-46.0 °C	[2]	
42.0-45.0 °C		
Boiling Point	298 °C	[1] [3]

Chemical Structure and Identifiers:

- Molecular Formula: C₁₀H₁₂O₄[\[3\]](#)[\[4\]](#)
- Molecular Weight: 196.20 g/mol [\[5\]](#)
- CAS Number: 2150-37-0[\[1\]](#)[\[3\]](#)

Experimental Protocols for Determination of Physical Properties

The determination of melting and boiling points are fundamental laboratory procedures for the characterization and purity assessment of a chemical compound.[\[6\]](#)

Melting Point Determination (Capillary Method)

The capillary method is a common and straightforward technique for determining the melting point of a solid organic compound.[\[7\]](#)

Principle: A small, powdered sample of the substance is heated at a controlled rate, and the temperature range over which the solid transitions to a liquid is observed and recorded as the melting point.[\[7\]](#) Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C, while impurities can lead to a depressed and broader melting point range.[\[6\]](#)

Detailed Methodology:

- **Sample Preparation:** Ensure the **Methyl 3,5-dimethoxybenzoate** sample is completely dry and finely powdered.[\[7\]](#)

- Capillary Tube Loading: Press the open end of a capillary tube into the powdered sample. Tap the sealed end of the tube on a hard surface to pack the sample into the bottom. The sample height should be approximately 2-3 mm.
- Apparatus Setup: Place the loaded capillary tube into the heating block of a melting point apparatus.[\[7\]](#)
- Heating:
 - If the approximate melting point is known, heat the sample rapidly to about 10-15°C below the expected melting point.[\[8\]](#)
 - Then, decrease the heating rate to 1-2°C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.
- Observation and Recording:
 - Record the temperature at which the first droplet of liquid appears.
 - Record the temperature at which the entire sample has completely melted into a clear liquid.
 - The recorded range between these two temperatures is the melting point range of the sample.[\[9\]](#)

Boiling Point Determination (Micro-Reflux Method)

For small quantities of a liquid, the micro-reflux method provides an accurate determination of the boiling point.

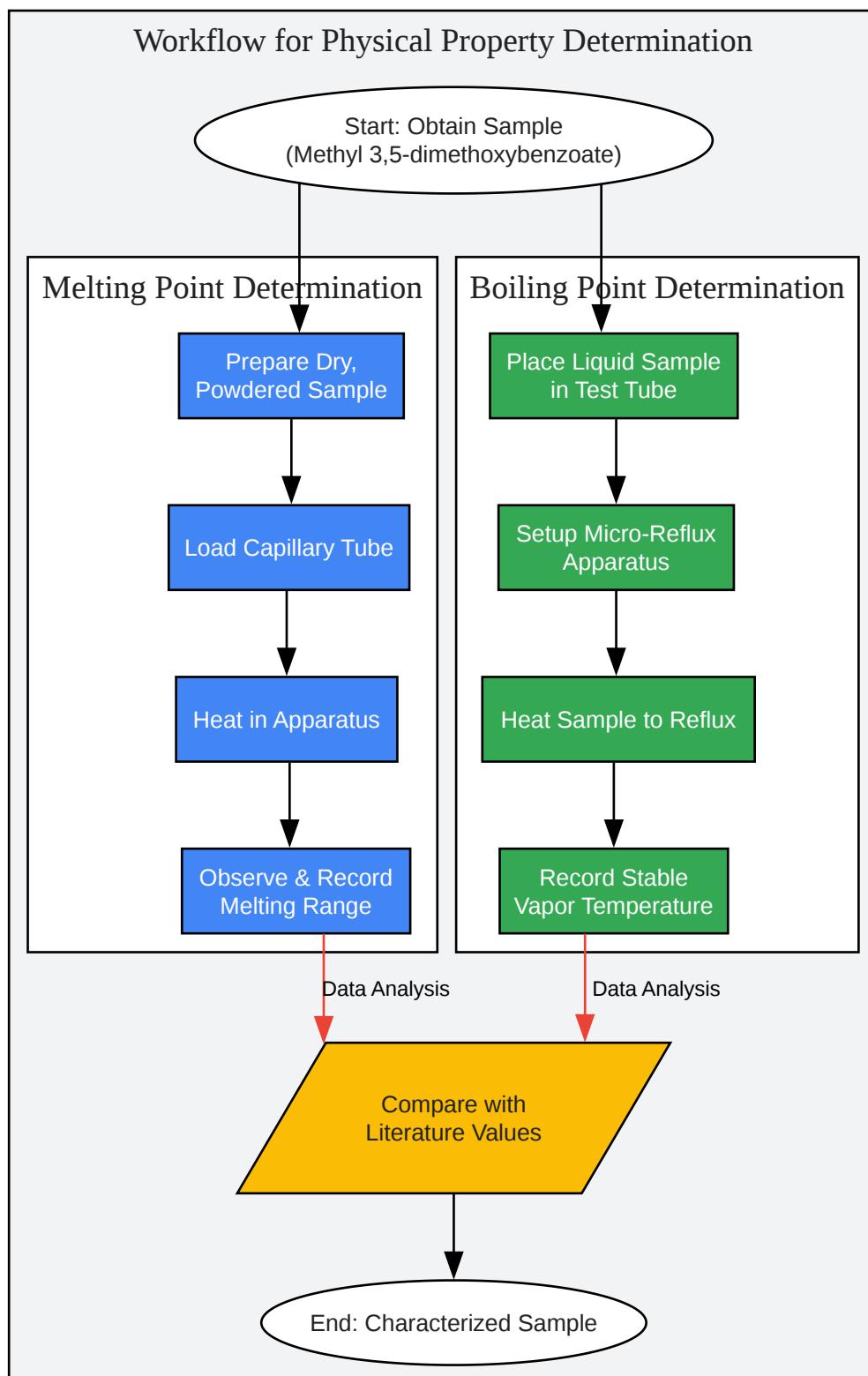
Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[\[10\]](#) This method involves heating a small sample to its boiling point and measuring the temperature of the vapor that is in equilibrium with the refluxing liquid.[\[11\]](#)

Detailed Methodology:

- Sample Preparation: Place approximately 0.5 mL of the liquid sample (if **Methyl 3,5-dimethoxybenzoate** is in its liquid state) into a small test tube.
- Apparatus Setup:
 - Add a small magnetic stir bar to the test tube to ensure smooth boiling.
 - Position a thermometer so that its bulb is just above the surface of the liquid.
 - The setup is heated in a suitable heating block.
- Heating:
 - Turn on the stirrer for gentle agitation.
 - Begin heating the sample.
- Observation and Recording:
 - Observe the sample as it begins to boil and a ring of condensing vapor (reflux) becomes visible on the walls of the test tube.
 - The thermometer bulb should be positioned at the level of this reflux ring for an accurate measurement.
 - When the temperature reading on the thermometer stabilizes while the liquid is gently refluxing, this temperature is recorded as the boiling point.[11]

Logical Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of the melting and boiling points of a chemical substance like **Methyl 3,5-dimethoxybenzoate**.



[Click to download full resolution via product page](#)

Caption: Workflow for Determining Melting and Boiling Points.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 3,5-dimethoxybenzoate | 2150-37-0 [chemicalbook.com]
- 2. A11486.18 [thermofisher.com]
- 3. Methyl 3,5-dimethoxybenzoate(2150-37-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 4. Methyl 3,5-Dimethoxybenzoate | C10H12O4 | CID 75074 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. veeprho.com [veeprho.com]
- 6. SSERC | Melting point determination [sserc.org.uk]
- 7. westlab.com [westlab.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. pennwest.edu [pennwest.edu]
- 10. Video: Boiling Points - Concept [jove.com]
- 11. uomus.edu.iq [uomus.edu.iq]
- To cite this document: BenchChem. [Melting point and boiling point of Methyl 3,5-dimethoxybenzoate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1584991#melting-point-and-boiling-point-of-methyl-3-5-dimethoxybenzoate>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com